

2-Propynamide, N,N-diethyl- chemical properties and structure

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Compound of Interest

Compound Name: 2-Propynamide, N,N-diethyl-

Cat. No.: B15470638

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Technical Guide on N,N-Diethyl-2-propynylamine

A Note on Nomenclature: The compound "**2-Propynamide, N,N-diethyl-**" is an unsaturated amide. However, publicly available scientific literature predominantly features the closely related amine, N,N-Diethyl-2-propynylamine (CAS No: 4079-68-9), which lacks the carbonyl group of an amide. This guide focuses on the chemical properties and structure of this more extensively documented amine, also known as N,N-Diethylpropargylamine.

Chemical Identity and Structure

N,N-Diethyl-2-propynylamine is a tertiary amine characterized by a diethylamino group attached to a propargyl moiety. This structure, featuring a terminal alkyne, makes it a versatile intermediate in organic synthesis.^[1]

Structural Identifiers

The following table summarizes the key structural and registry information for N,N-Diethyl-2-propynylamine.

Identifier	Value
IUPAC Name	N,N-diethylprop-2-yn-1-amine
CAS Registry Number	4079-68-9[1][2][3]
Molecular Formula	C ₇ H ₁₃ N[1][2][3]
SMILES	CCN(CC)CC#C[4]
InChI	InChI=1S/C7H13N/c1-4-7-8(5-2)6-3/h1H,5-7H2,2-3H3[2]
InChIKey	JZJXKEWVUBVOEH-UHFFFAOYSA-N[2]

Synonyms

The compound is known by several other names, including:

- N,N-Diethylpropargylamine[2][5]
- Diethylpropargylamine[2]
- 3-Diethylamino-1-propyne[2][5]
- 1-Diethylamino-2-propyne[1][2]
- DEP[1]

Chemical and Physical Properties

The physical and chemical properties of N,N-Diethyl-2-propynylamine are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
Molecular Weight	111.18 g/mol [1][3]
Appearance	Colorless to yellowish transparent liquid[4]
Boiling Point	118-120 °C[5] or 135.4 °C at 760 mmHg[4]
Density	0.80 - 0.822 g/cm ³ at 20 °C[4][5]
Flash Point	27.5 °C[4]
Refractive Index	n _{20/D} 1.434[4][5]
Vapor Pressure	14.6 hPa at 20 °C[5]
Solubility	Insoluble in water; Soluble in acids[4][5]
Storage Temperature	2-8°C[4][5]

Experimental Protocols

Synthesis of N,N-Diethyl-2-propynylamine

A common method for the synthesis of N,N-Diethyl-2-propynylamine involves the alkylation of diethylamine with a propargyl halide.[3]

Objective: To synthesize N,N-diethylprop-2-yn-1-amine from diethylamine and 3-bromoprop-1-yne.

Materials:

- Diethylamine (0.46 mL, 1 eq)
- Toluene (10 mL)
- Potassium Carbonate (K₂CO₃) (1.23 g, 2 eq)
- 3-bromoprop-1-yne (0.56 mL, 1.5 eq)

Methodology:

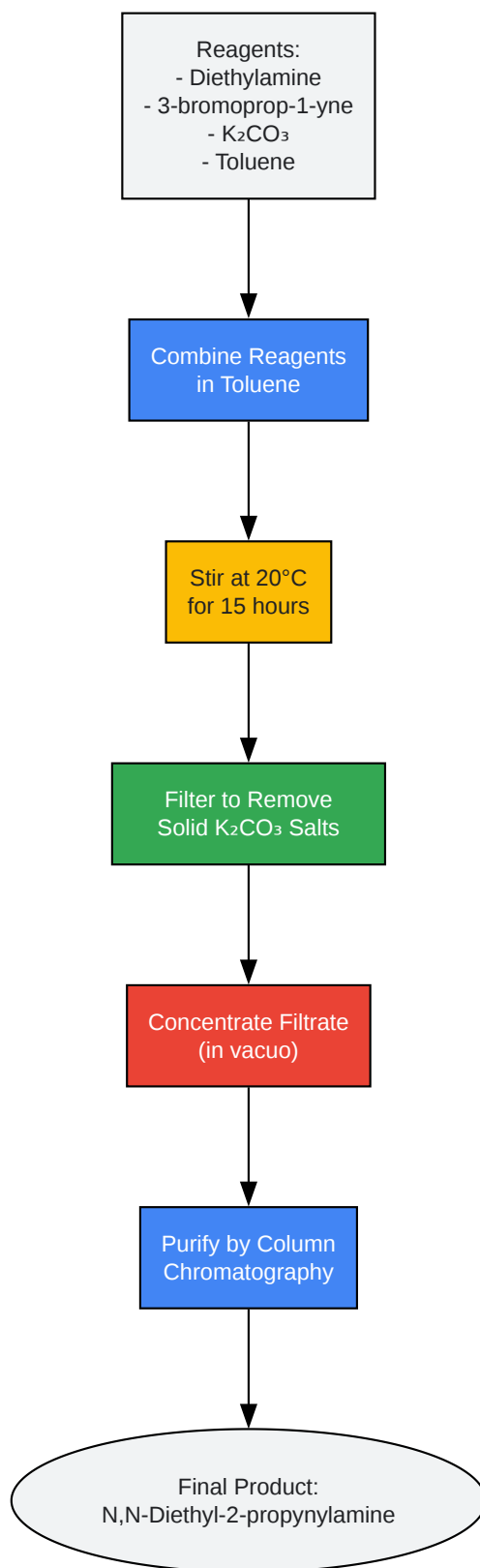
- A solution of diethylamine is prepared in toluene within a suitable reaction vessel.
- Potassium carbonate is added to the solution to act as a base.
- 3-bromoprop-1-yne is then added to the mixture.
- The reaction mixture is stirred at room temperature (20°C) for 15 hours.
- Following the reaction period, the solid potassium salts are removed by filtration.
- The filtrate is concentrated under vacuum (in vacuo) to remove the toluene solvent.
- The resulting crude residue is purified by column chromatography to yield the final product, N,N-diethylprop-2-yn-1-amine.

Expected Yield: This protocol has been reported to achieve a yield of approximately 94%.^[3]

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of N,N-Diethyl-2-propynylamine as described in the experimental protocol.



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Caption: Workflow for the synthesis of N,N-Diethyl-2-propynylamine.

Applications and Reactivity

N,N-Diethyl-2-propynylamine serves as a valuable building block in organic chemistry.^[1] Its primary industrial application is in the electroplating industry, where it is used as a high-performance brightener and leveling agent in nickel plating baths.^{[1][5]} The terminal alkyne group allows it to act as a precursor for the synthesis of more complex molecules, such as substituted triazoles.^[1]

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